

Natural sources of 4-Hydroxy-1-methyl-2-quinolone derivatives

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Compound of Interest

Compound Name: 4-Hydroxy-1-methyl-2-quinolone

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An In-depth Technical Guide to the Natural Sources of **4-Hydroxy-1-methyl-2-quinolone** Derivatives

For Researchers, Scientists, and Drug Development Professionals

Abstract

Quinolone alkaloids, particularly **4-hydroxy-1-methyl-2-quinolone** and its derivatives, represent a structurally diverse class of secondary metabolites with a wide array of significant biological activities. This technical guide provides a comprehensive overview of the natural origins of these compounds, detailing their distribution in the plant and microbial kingdoms. It delves into the biosynthetic pathways responsible for their production, offering insights into the enzymatic logic that constructs their characteristic scaffold. Furthermore, this guide outlines established methodologies for the extraction, isolation, and purification of these valuable natural products. A summary of their diverse pharmacological properties, including antimicrobial, cytotoxic, and immunomodulatory effects, is also presented to highlight their potential in drug discovery and development.

Introduction to 4-Hydroxy-1-methyl-2-quinolone Derivatives

The 4-hydroxy-2-quinolone scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic compounds with significant therapeutic

potential.[1] The N-methylated variant, **4-hydroxy-1-methyl-2-quinolone**, and its related derivatives are of particular interest due to their broad spectrum of biological activities.[2][3] These compounds are characterized by a bicyclic quinolone ring system with a hydroxyl group at the C-4 position and a methyl group on the nitrogen atom. The remainder of the molecule can be substituted with a variety of functional groups, most commonly a long alkyl chain at the C-3 position, leading to a diverse family of natural products.[4]

This guide serves as a technical resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development. It aims to provide an in-depth understanding of the natural sources, biosynthesis, and extraction of **4-hydroxy-1-methyl-2-quinolone** derivatives, thereby facilitating their further investigation and potential therapeutic application.

Natural Sources of 4-Hydroxy-1-methyl-2-quinolone Derivatives

4-Hydroxy-1-methyl-2-quinolone derivatives are biosynthesized by a variety of organisms, ranging from higher plants to microorganisms.

Plant Sources

The plant kingdom is a rich source of these alkaloids, with the Rutaceae family being the most prolific producer.[5]

- *Evodia rutaecarpa*: The leaves and fruits of this plant contain several 1-methyl-2-alkyl-4(1H)-quinolones, including derivatives with pentadecyl, tridecyl, and undecyl side chains.[6]
- *Ravenia spectabilis*: This plant has yielded a new 2-quinolone alkaloid, iso-oligophyline, among other known quinolones like atanine and arborinine.[7]
- *Zanthoxylum integrifoliolum*: This species is also a known source of quinolone alkaloids.[8]

Beyond the Rutaceae family, these compounds have been isolated from other plant families as well:

- *Isatis tinctoria*(Brassicaceae): 4-Hydroxy-3-methyl-2(1H)-quinolone has been discovered in this plant.[5][9]

- *Abroma augustum*(Malvaceae): A new alkaloid, 3-methoxy-4(1H)-quinolone, has been isolated from this plant, showcasing the structural diversity of these compounds.[10]

Microbial Sources

Microorganisms, particularly bacteria and fungi, are another significant source of 4-hydroxy-2-quinolone derivatives.

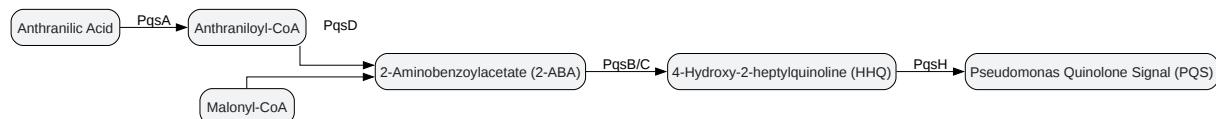
- *Pseudomonas aeruginosa*: This Gram-negative bacterium is a well-studied producer of 2-alkyl-4-hydroxyquinolines (HAQs).[11] While not all are N-methylated, they share the core quinolone structure and biosynthetic pathway. These molecules, such as 2-heptyl-4-hydroxyquinoline (HHQ), often function as quorum-sensing signals.[11][12]
- *Burkholderia* species: Soil bacteria of the genus *Burkholderia* have been found to produce 4-hydroxy-3-methyl-2(1H)-quinolone.[5]
- *Penicillium* species: Fungi are also capable of producing these compounds. Quinolactacins, which are N-methyl-4-quinolones, are synthesized via a nonribosomal peptide synthetase pathway in *Penicillium*.[13]
- *Dactylosporangium* species: An actinomycete of this genus produces chymase inhibitors with a 4-hydroxy-2(1H)-quinolone structure.[5]

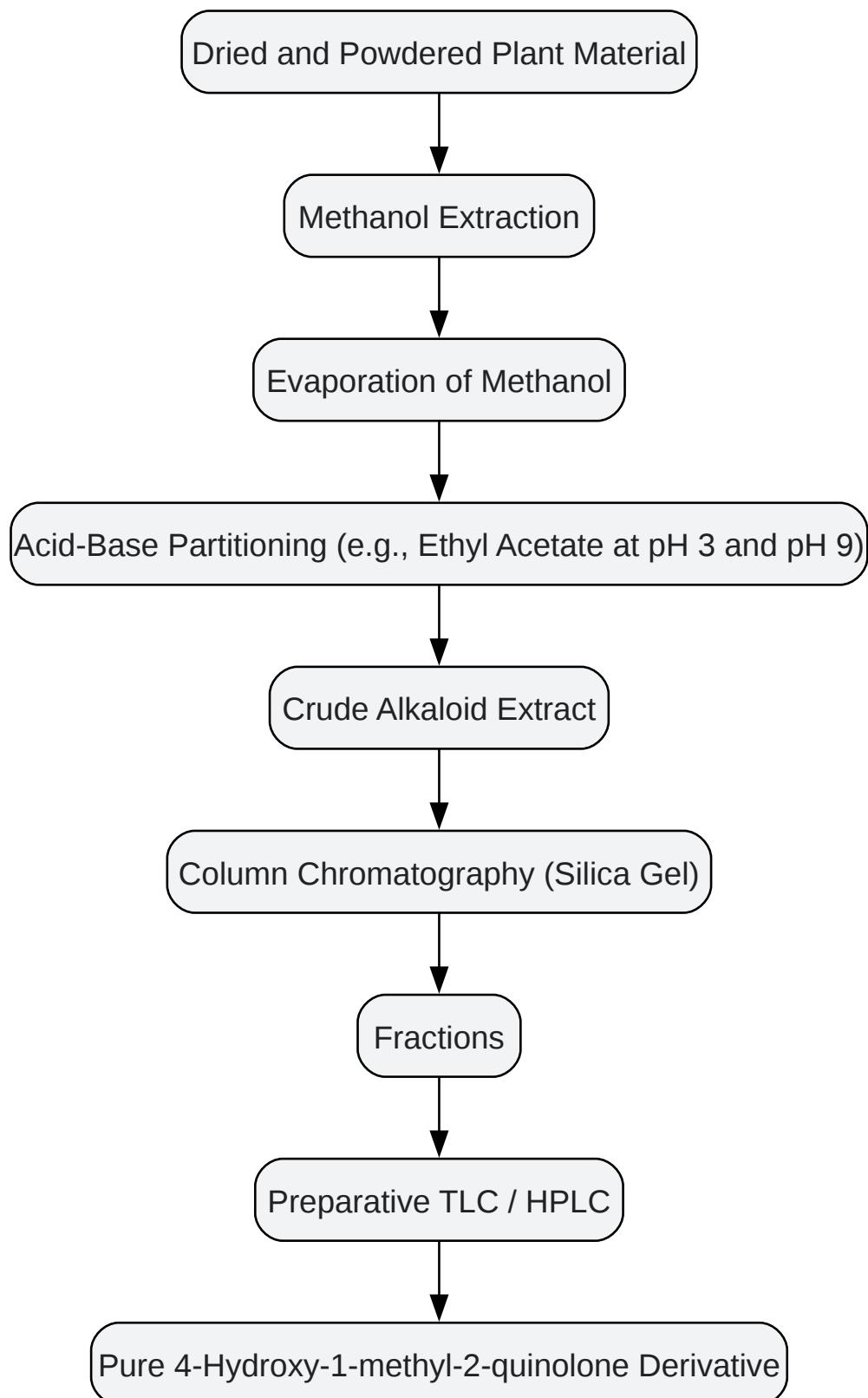
Biosynthesis of Quinolone Alkaloids

The biosynthesis of the 4-hydroxy-2-quinolone core differs between bacteria and fungi, reflecting distinct evolutionary pathways to the same chemical scaffold.

Bacterial Biosynthesis in *Pseudomonas aeruginosa*

In *P. aeruginosa*, the biosynthesis of 2-alkyl-4-hydroxyquinolines (a class that includes non-N-methylated analogs) is well-characterized and relies on the *pqs* operon (*pqsABCDE*).[11] The pathway initiates with the activation of anthranilic acid to anthraniloyl-CoA by the *PqsA* enzyme. Subsequently, *PqsD* catalyzes the condensation of anthraniloyl-CoA with malonyl-CoA. The resulting intermediate is then processed by other enzymes in the operon to generate the diverse array of 2-alkyl-4-hydroxyquinolines.[14]



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